

Methods for the safe handling and disposal of dichloroacetaldehyde

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Compound of Interest

Compound Name: Dichloroacetaldehyde

Cat. No.: B1201461

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Technical Support Center: Dichloroacetaldehyde Safety

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **dichloroacetaldehyde**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **dichloroacetaldehyde**? A1:

Dichloroacetaldehyde is a toxic and corrosive substance that can cause severe skin burns and eye damage.[1] It is also a combustible liquid and may be harmful if inhaled or swallowed.[2][3] Symptoms of exposure include irritation of the eyes, nose, and mucous membranes.

Q2: What is the appropriate Personal Protective Equipment (PPE) for handling

dichloroacetaldehyde? A2: When handling **dichloroacetaldehyde**, you must wear safety glasses with side-shields (or goggles), a face shield (8-inch minimum), compatible chemical-resistant gloves (nitrile gloves are recommended), and impervious protective clothing to prevent skin contact.[2][3][4] All handling of this chemical should be conducted in a chemical fume hood.[4] For situations with a risk of inhalation, a NIOSH-approved respirator should be used.[3]

Q3: How should I properly store **dichloroacetaldehyde**? A3: Store **dichloroacetaldehyde** in a cool, dry, well-ventilated area in a tightly sealed container.^[5] Keep it away from heat, open flames, and incompatible materials such as acids and oxidizers.^{[3][5]} Some protocols recommend storing the chemical in a freezer to prevent polymerization.^{[3][6]}

Q4: What materials are incompatible with **dichloroacetaldehyde**? A4: **Dichloroacetaldehyde** can react vigorously with oxidizing materials and acids.^{[3][6]} It can also polymerize on standing or in the presence of acid.^[2]

Q5: What should I do in case of accidental exposure? A5: In case of any exposure, seek immediate medical attention.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the eyelids. Call a physician.^[4]
- Skin Contact: Immediately wash the affected skin with large amounts of water for at least 15 minutes and remove all contaminated clothing. Call a physician.^[4]
- Inhalation: Move the individual to fresh air. If they are not breathing, provide artificial respiration. If breathing is difficult, administer oxygen.^[4]
- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting. Call a physician immediately.^{[4][7]}

Troubleshooting Guide

Problem/Issue	Probable Cause	Solution
A white solid has formed in the dichloroacetaldehyde container.	Polymerization of the aldehyde.	Dichloroacetaldehyde can polymerize upon standing.[3] The polymer can be depolymerized by heating it to 120°C.[3][8] This should be done with extreme caution in a controlled environment, such as a chemical fume hood.
A pungent, irritating odor is detected in the lab.	A leak or spill from a container.	Immediately alert others in the area. If the spill is large, evacuate the area and call for emergency response. For small spills, follow the detailed spill cleanup protocol below, ensuring you are wearing the correct PPE.[4][9] Ensure proper ventilation.
Skin or eye irritation after handling the chemical.	Accidental exposure due to inadequate PPE or a procedural error.	Immediately follow the first-aid procedures outlined in the FAQ section.[4] Review handling procedures and PPE usage to prevent future occurrences. Ensure gloves are removed properly without touching the outer surface and that hands are washed thoroughly after handling.[2][7]

Quantitative Data Summary

The following table summarizes key quantitative data for **dichloroacetaldehyde**.

Property	Value	Source(s)
CAS Number	79-02-7	[2] [10]
Molecular Formula	C ₂ H ₂ Cl ₂ O	[2] [10]
Molecular Weight	112.94 g/mol	[6] [10]
Boiling Point	88 °C (190 °F)	[11]
Melting Point	-50 °C (-58 °F)	[8] [11]
Density	~1.4 g/mL	[11]
Flash Point	16.4 °C	[8]
Vapor Pressure	56 mmHg at 25°C	[8]
EPA Hazardous Waste No.	P023	[5]

Experimental Protocols

Protocol 1: Standard Handling Procedure

- Preparation: Before handling, ensure a chemical fume hood, safety shower, and eyewash station are accessible.[\[4\]](#) Read the Safety Data Sheet (SDS).
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles, a face shield, nitrile gloves, and a lab coat or impervious suit.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Handling: Conduct all work inside a certified chemical fume hood to avoid inhalation of vapors.[\[4\]](#) Avoid direct contact with skin and eyes.[\[2\]](#)
- Post-Handling: After handling, wash hands and forearms thoroughly with soap and water.[\[2\]](#) Clean all contaminated surfaces.[\[6\]](#) Contaminated clothing should be removed and washed before reuse.[\[4\]](#)

Protocol 2: Small Spill Cleanup (Less than 1 gallon)

- Assess and Secure: Alert people in the immediate area of the spill.[\[9\]](#)[\[12\]](#) Restrict access to the area.[\[9\]](#)

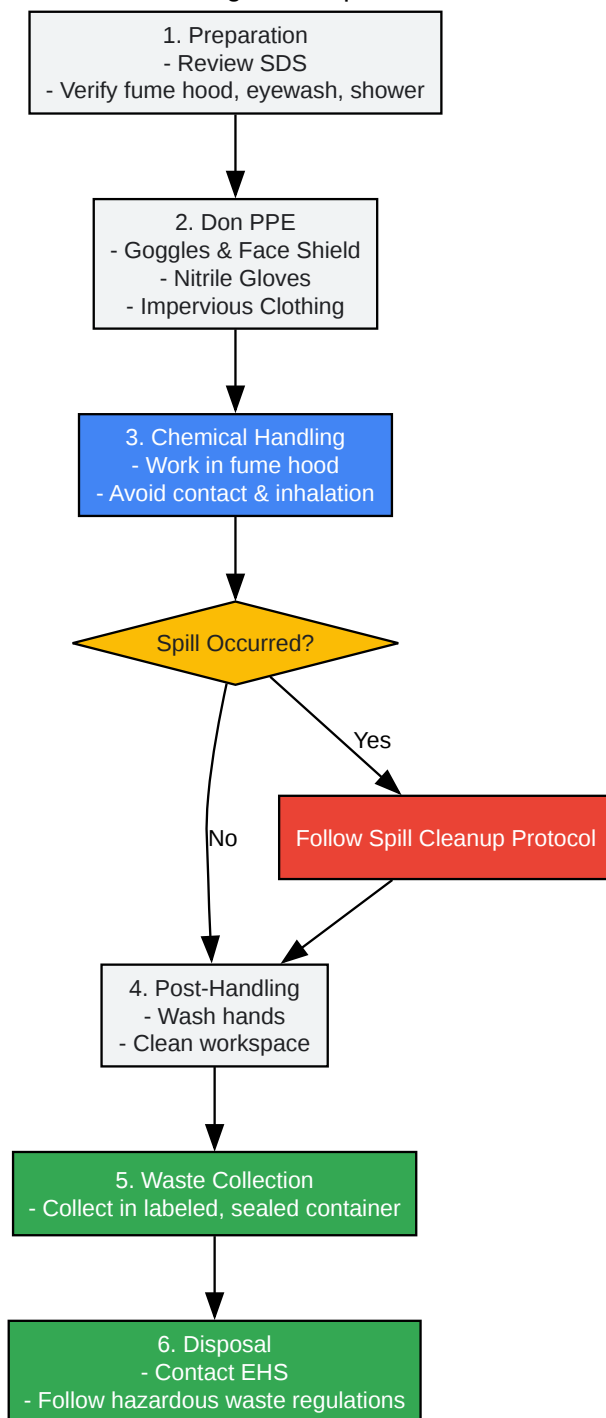
- Don PPE: Wear a government-approved respirator, heavy rubber gloves, rubber boots, and chemical safety goggles.[4]
- Containment: If safe to do so, create a dike around the spill using an absorbent material like sand, vermiculite, or cat litter to prevent it from spreading.[4][13]
- Absorption: Slowly add absorbent material over the spill, working from the outside in.[12][13]
- Collection: Once the liquid is fully absorbed, use spark-proof tools to carefully scoop the material into a suitable, labeled, and sealable container for hazardous waste disposal.[12][14]
- Decontamination: Ventilate the area. Wash the spill site first with alcohol, followed by a strong soap and water solution.[3][4][6] Collect the cleaning materials and rinse water for hazardous waste disposal.[12]
- Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste according to institutional and governmental regulations.[7][15]

Protocol 3: Waste Disposal

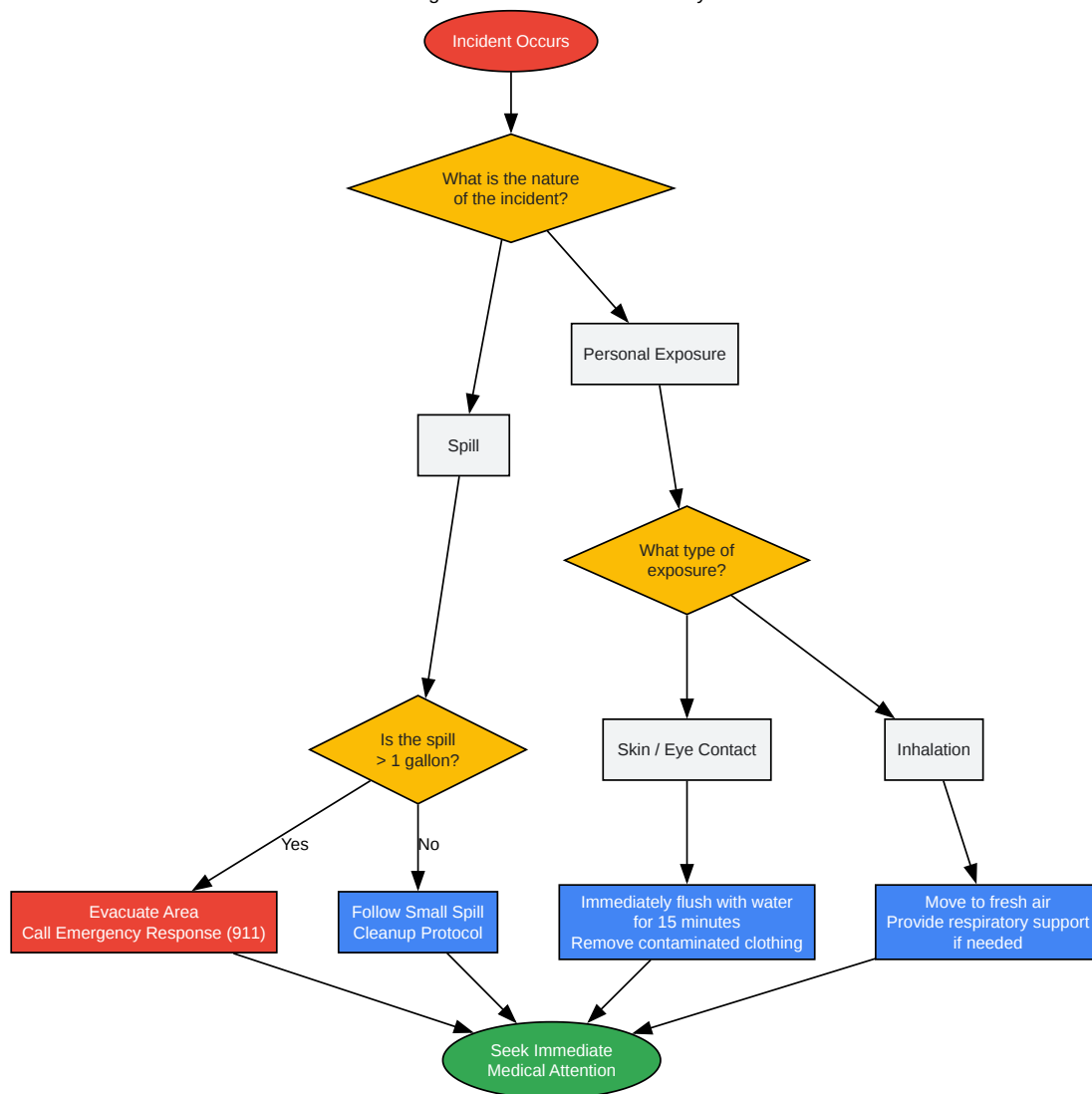
- Waste Classification: **Dichloroacetaldehyde** is classified as a hazardous waste (EPA Hazardous Waste No. P023).[5] It is banned from land disposal unless treated by incineration.[5]
- Containerization: Collect all **dichloroacetaldehyde** waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.[2][7] Do not mix with other waste streams.[7]
- Disposal Request: Arrange for pickup and disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company.[15] Adhere to all local, regional, and national regulations for hazardous waste disposal.[1]

Visual Workflow and Logic Diagrams

Workflow for Safe Handling and Disposal of Dichloroacetaldehyde

[Click to download full resolution via product page](#)Caption: **Dichloroacetaldehyde** Safe Handling and Disposal Workflow.

Troubleshooting Guide for Dichloroacetaldehyde Incidents

[Click to download full resolution via product page](#)Caption: Troubleshooting Flowchart for **Dichloroacetaldehyde** Incidents.

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